

discovery and history of naphthyridine compounds

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Compound of Interest

Compound Name: 8-Chloro-1,7-naphthyridine

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An In-depth Technical Guide to the Discovery and History of Naphthyridine Compounds

Abstract

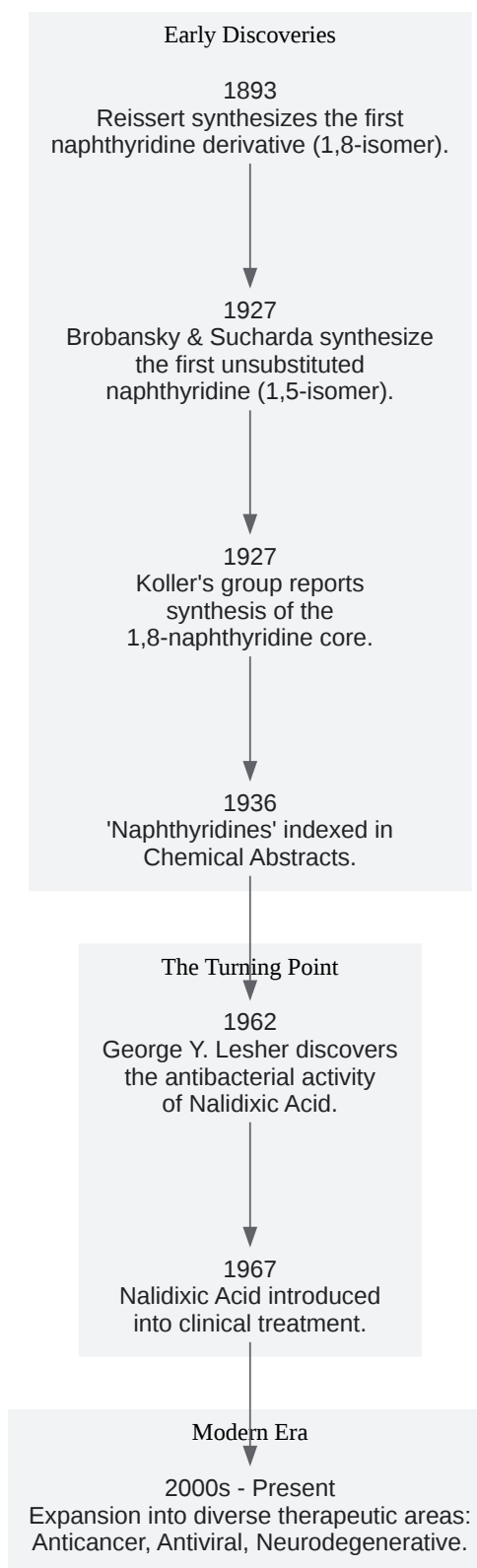
Naphthyridines, a class of bicyclic aromatic N-heterocycles, represent a cornerstone in medicinal chemistry and materials science. As bioisosteres of quinoline, these scaffolds are integral to a multitude of molecules exhibiting a broad spectrum of biological activities. This technical guide provides a comprehensive exploration of the journey of naphthyridine compounds, from their initial synthesis in the late 19th and early 20th centuries to their contemporary status as "privileged scaffolds" in modern drug discovery. We will delve into the pivotal breakthroughs in their synthetic chemistry and pharmacology, detail the evolution of synthetic methodologies, and survey their diverse therapeutic applications. This guide is tailored for researchers, scientists, and professionals in drug development, offering both historical context and practical, field-proven insights.

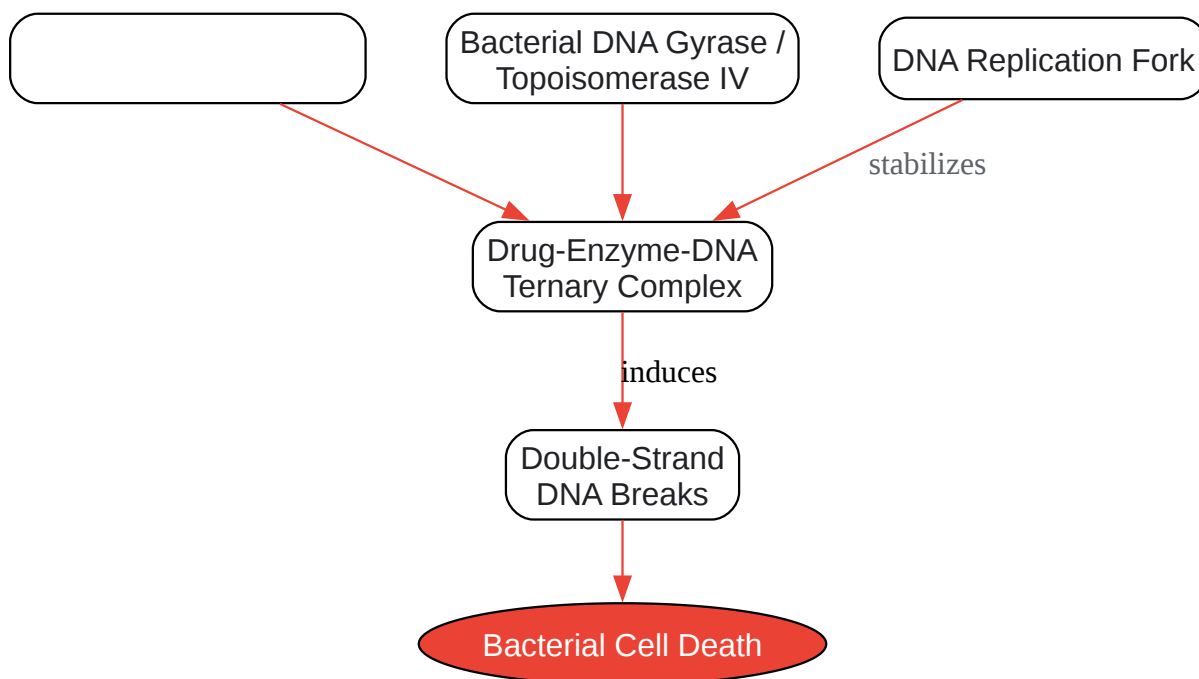
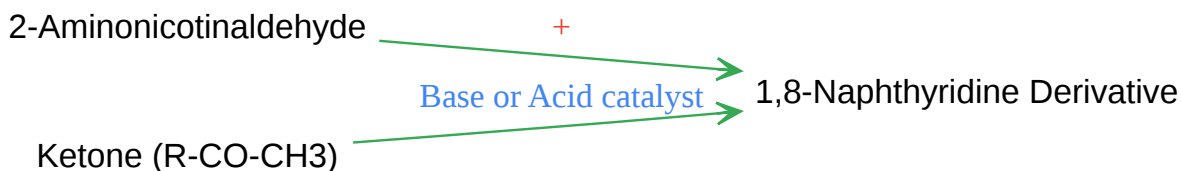
The Genesis of Naphthyridine Chemistry: From Obscurity to Recognition

The history of naphthyridines begins in the late 19th century, a period of burgeoning exploration in heterocyclic chemistry. The name "naphthyridine" was first proposed by A. Reissert in 1893, who prepared the first derivative of this cyclic system, specifically a 1,8-naphthyridine.^{[1][2]} This nomenclature reflects its structural analogy to naphthalene, containing two fused pyridine

rings.[1] There are six possible isomeric forms of naphthyridine, distinguished by the relative positions of the two nitrogen atoms.[1]

For several decades following Reissert's initial work, the field of naphthyridine chemistry remained relatively obscure, partly due to challenges in synthesis and a lack of identified applications. A significant step forward occurred in 1927 when Brobansky and Sucharda reported the synthesis of the first unsubstituted naphthyridine, the 1,5-isomer, by adapting the Skraup quinoline synthesis.[1] In the same year, Koller's group also documented the synthesis of the 1,8-naphthyridine core.[3] Despite these advances, widespread interest in the scaffold was not immediate.[3] It wasn't until the formal indexing of these compounds as "naphthyridines" in Chemical Abstracts in 1936 that a more systematic and reliable body of literature began to accumulate.[1]





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Sources

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- 2. researchgate.net [researchgate.net]

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